

# Essential Safety and Logistics for Handling **cis-2,6-Dimethylpiperazine**

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## Compound of Interest

Compound Name: **cis-2,6-Dimethylpiperazine**

Cat. No.: **B139716**

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For Immediate Reference: A Guide for Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling of **cis-2,6-Dimethylpiperazine** (CAS No: 108-49-6). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Summary

**cis-2,6-Dimethylpiperazine** is classified as a hazardous chemical with the following primary risks[1]:

- Flammable Solid: May form combustible dust concentrations in air[1]. It is crucial to keep the substance away from heat, sparks, open flames, and hot surfaces[2].
- Corrosive: Causes severe skin burns and eye damage[1].
- Irritant: May cause respiratory irritation[1][2][3].
- Moisture Sensitive: The substance may react with moisture[3].

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **cis-2,6-Dimethylpiperazine** to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Tight-sealing safety goggles or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.	Protects against splashes and dust, preventing severe eye damage[1].
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Chemical-resistant gloves (e.g., nitrile) and a lab coat or coveralls are required.	Prevents severe skin burns upon contact[1][2].
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask of type N95 (US) or type P3 (EN 143) respirator cartridges are suggested.	Protects against inhalation of dust and vapors, which can cause respiratory irritation[1].

## Operational Plan: Step-by-Step Handling Procedure

All handling of **cis-2,6-Dimethylpiperazine** must be conducted within a chemical fume hood[1].

- Preparation:
  - Ensure that an eyewash station and safety shower are in close proximity to the workstation[4].
  - Confirm that all electrical equipment (ventilating, lighting) is explosion-proof[1].

- Ground and bond the container and receiving equipment to prevent static discharge[[2](#)].
- Assemble all necessary equipment and reagents before introducing the chemical to the work area.
- Handling:
  - Wear all required personal protective equipment as detailed in the table above.
  - Do not breathe dust, fume, gas, mist, vapors, or spray[[1](#)].
  - Avoid all contact with eyes, skin, and clothing[[1](#)].
  - Weigh and transfer the solid material carefully to minimize dust formation.
- Post-Handling:
  - Wash hands and any exposed skin thoroughly after handling[[1](#)][[2](#)].
  - Decontaminate all equipment and the work surface. A 5% solution of acetic acid followed by very hot water can be used for decontamination of surfaces[[5](#)].
  - Keep the container tightly closed and store it in a dry, cool, and well-ventilated place, specifically in a corrosives area[[1](#)].

## Disposal Plan

All waste containing **cis-2,6-Dimethylpiperazine** must be treated as hazardous waste.

- Waste Collection: Collect all solid residues and contaminated materials in a suitable, labeled, and sealed container.
- Disposal: Dispose of the contents and the container at an approved waste disposal plant[[1](#)][[3](#)]. Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal[[4](#)].

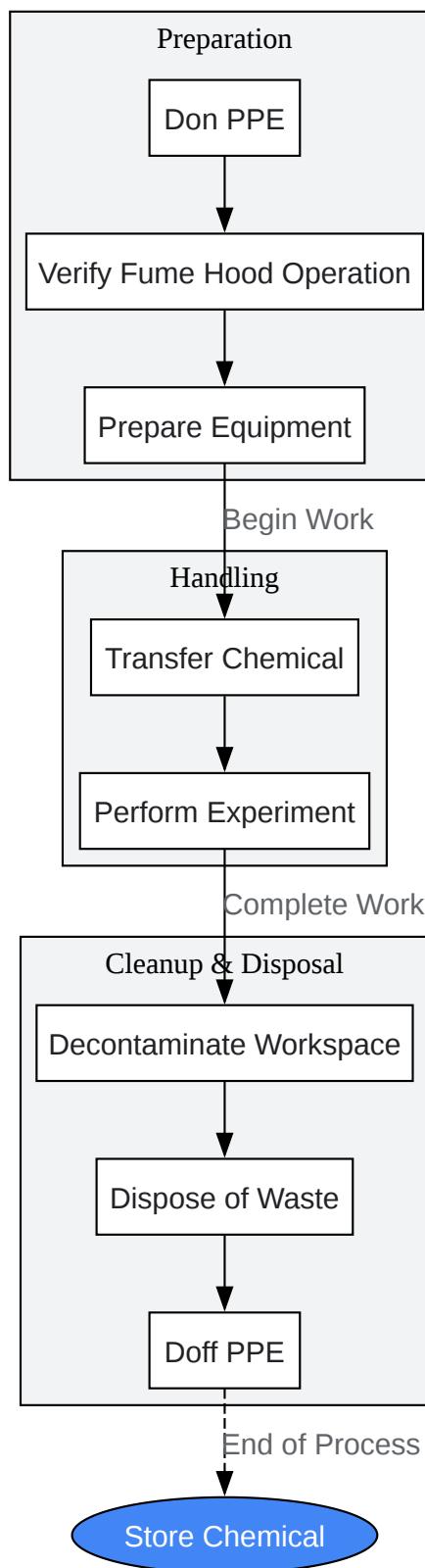
## Quantitative Data

The following table summarizes key quantitative data for **cis-2,6-Dimethylpiperazine**.

Property	Value	Source
Molecular Formula	C6H14N2	<a href="#">[3]</a>
Molecular Weight	114.19 g/mol	<a href="#">[3]</a>
Melting Point	108 - 113 °C / 226.4 - 235.4 °F	<a href="#">[1]</a>
Boiling Point	162 °C / 323.6 °F @ 760 mmHg	<a href="#">[1]</a>
Flash Point	44 °C / 111.2 °F	<a href="#">[1]</a>

Occupational exposure limits for **cis-2,6-Dimethylpiperazine** have not been established by regional specific regulatory bodies[\[4\]](#)[\[6\]](#).

## Safe Handling Workflow



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Caption: Workflow for the safe handling of **cis-2,6-Dimethylpiperazine**.

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